

A Researcher's Guide to Confirming Glucosamine-6-Phosphate Identity in Chromatographic Analyses

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Compound of Interest

Compound Name: *Glucosamine 6-phosphate*

CAS No.: *55722-81-1*

Cat. No.: *B8541449*

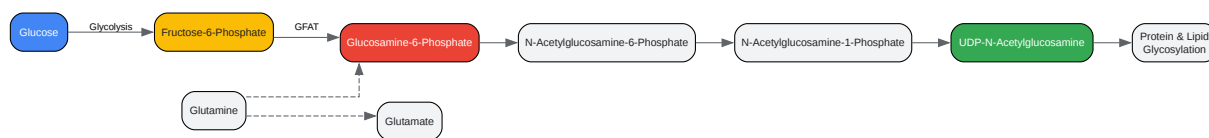
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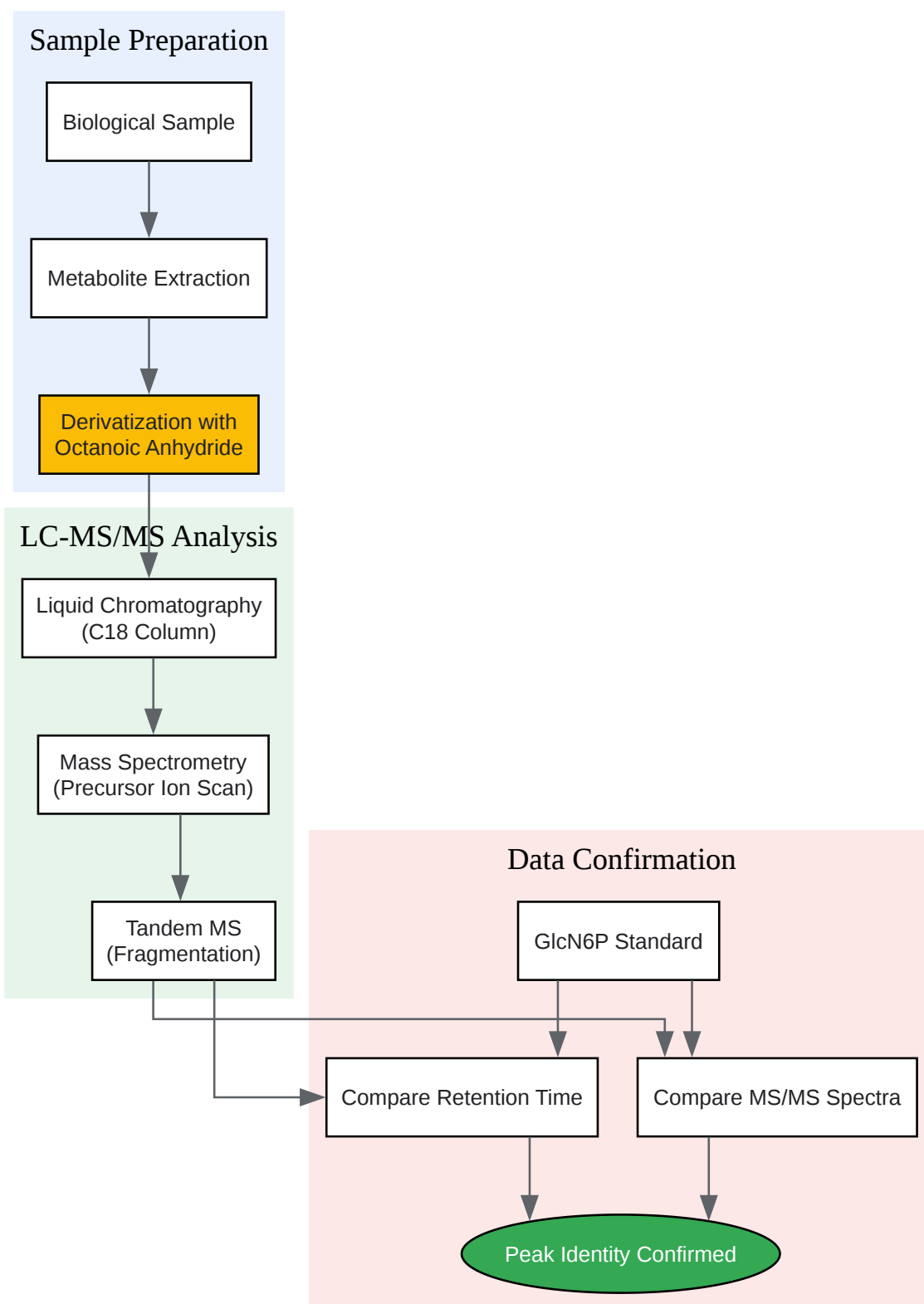
For researchers in metabolic studies, drug development, and cellular signaling, the accurate identification of key metabolites is paramount. Glucosamine-6-phosphate (GlcN6P) is a critical intermediate in the hexosamine biosynthesis pathway (HBP), a metabolic route that plays a significant role in the synthesis of glycoproteins, glycolipids, and other essential macromolecules.^[1] Dysregulation of the HBP has been implicated in various diseases, including diabetes and cancer, making the precise measurement of its intermediates like GlcN6P a crucial aspect of biomedical research.

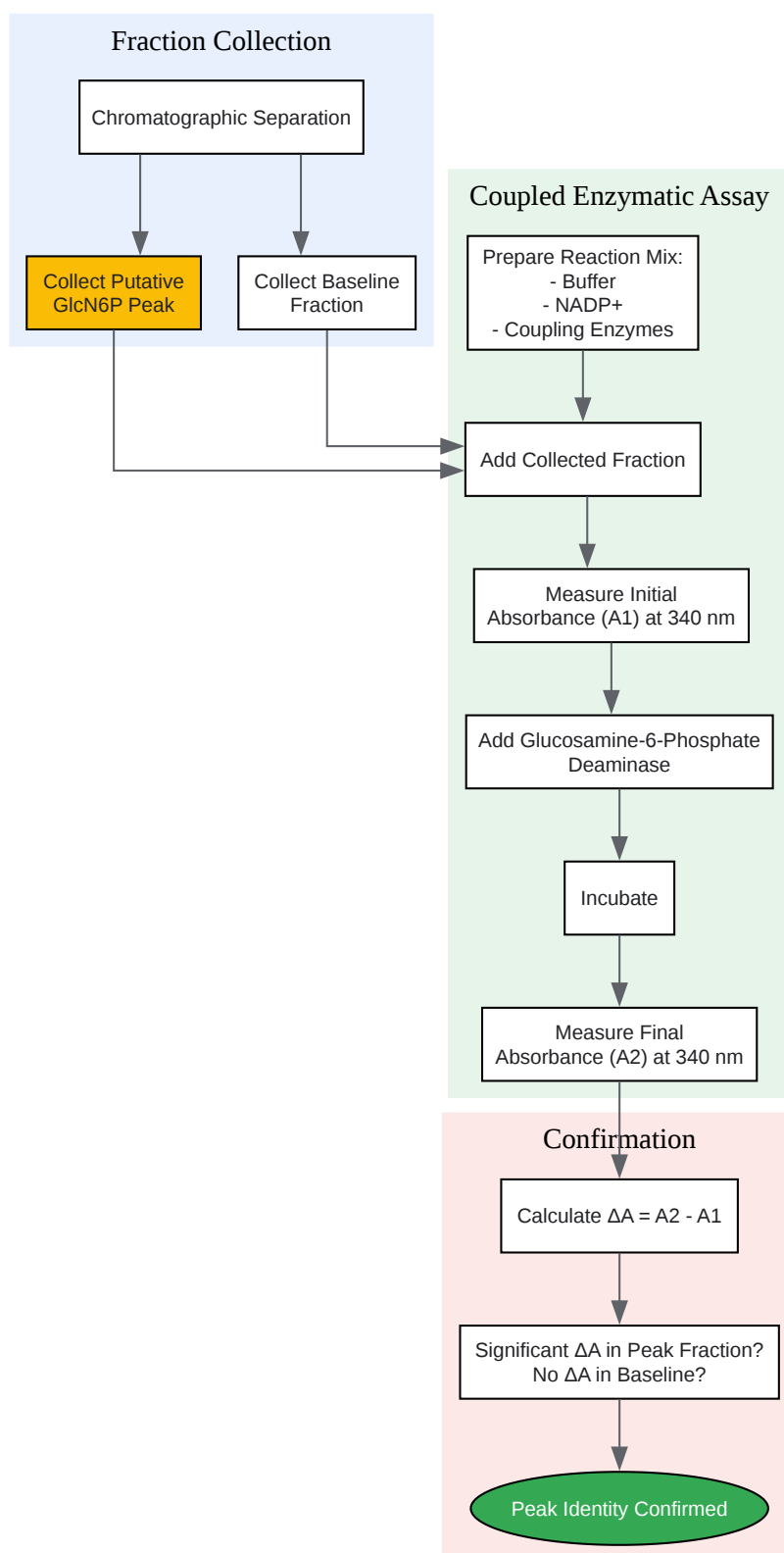
This guide provides an in-depth comparison of methodologies for confirming the identity of GlcN6P peaks in chromatograms, moving beyond simple retention time matching to ensure the highest level of scientific rigor. We will delve into the technical nuances of mass spectrometry and enzymatic assays, offering field-proven insights and detailed protocols to empower researchers to confidently identify this pivotal metabolite.

The Central Role of Glucosamine-6-Phosphate in Metabolism

The hexosamine biosynthesis pathway begins with the conversion of fructose-6-phosphate, an intermediate of glycolysis, and glutamine into GlcN6P. This reaction is catalyzed by the rate-limiting enzyme glutamine:fructose-6-phosphate amidotransferase (GFAT).^[1] GlcN6P is then further metabolized to UDP-N-acetylglucosamine (UDP-GlcNAc), a key substrate for glycosylation reactions that modify a vast number of proteins and lipids, thereby affecting their function, localization, and stability.







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Sources

- 1. Inhibitors of glucosamine-6-phosphate synthase as potential antimicrobials or antidiabetics – synthesis and properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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